

Safe Disposal of 2-lodophenol-d4: A Comprehensive Guide

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Compound of Interest		
Compound Name:	2-lodophenol - d4	
Cat. No.:	B1147133	Get Quote

This guide provides essential safety and logistical information for the proper disposal of 2-lodophenol-d4, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring personnel safety and environmental protection.

Hazard Profile and Safety Data

2-lodophenol-d4 should be handled with the same precautions as its non-deuterated analog, 2-lodophenol. The primary hazards include irritation to the eyes, skin, and respiratory system.[1] [2] It is harmful if swallowed, inhaled, or absorbed through the skin.[3] The toxicological properties of this specific deuterated compound have not been fully investigated, warranting a cautious approach.[1]



Property	Data	Source
Appearance	White to yellow crystalline powder/crystals.[1][4]	[1][4]
CAS Number	533-58-4 (for 2-lodophenol)	[1][2][4]
Melting Point	37 - 43 °C (98.6 - 109.4 °F)	[4][5]
Boiling Point	186 - 187 °C at 213 hPa	[4]
Flash Point	113 °C (235.4 °F) - closed cup	[4]
GHS Hazard Statements	H302: Harmful if swallowedH312: Harmful in contact with skinH315: Causes skin irritationH319: Causes serious eye irritationH332: Harmful if inhaledH335: May cause respiratory irritation	[3]
EU Risk Phrases	R 36/37/38: Irritating to eyes, respiratory system and skin.	[1][2]

Step-by-Step Disposal Protocol

The proper disposal of 2-lodophenol-d4 is managed through your institution's hazardous waste program. Never dispose of this chemical down the drain or in regular trash.[6][7]

Step 1: Personal Protective Equipment (PPE)

Before handling the waste, ensure you are wearing appropriate PPE.

- Gloves: Chemical-resistant gloves (e.g., nitrile).[1]
- Eye Protection: Safety glasses or chemical goggles.[2][3]
- Lab Coat: To protect from skin contact.[2]



Respiratory Protection: Use in a well-ventilated area, such as a fume hood, to keep airborne
concentrations low.[1][4] If ventilation is inadequate, a respirator may be required.[2]

Step 2: Waste Segregation and Collection

Proper segregation is crucial to prevent dangerous chemical reactions.

- Identify Waste Type: Determine if the waste is solid 2-Iodophenol-d4, a solution, or contaminated labware (e.g., pipette tips, gloves, paper towels).
- Select Appropriate Container:
 - Solid Waste: Collect in a designated, leak-tight, and clearly labeled hazardous waste container.[4][8] This can be a pail lined with a plastic bag.[9]
 - Liquid Waste (Solutions): Collect in a sealed, shatter-proof bottle, segregated as halogenated organic waste.[8][10] Do not mix with non-halogenated solvents.[10]
 - Contaminated Sharps: Dispose of in a designated sharps container.[6]
- Incompatible Materials: Do not mix 2-lodophenol-d4 waste with strong oxidizing agents, acids, or bases.[2][11] Do not mix with bleach, as this can create toxic fumes.[12]

Step 3: Labeling and Storage

Accurate labeling and safe storage are required for regulatory compliance.

- Labeling: Affix a completed hazardous waste label to the container.[9] Clearly write the full chemical name, "2-lodophenol-d4," and list all constituents and their approximate concentrations. Do not use acronyms.[9]
- Storage:
 - Store waste containers in a cool, dry, well-ventilated area away from incompatible substances.[1]
 - Keep containers tightly closed when not in use.[1][6]



- Use secondary containment for all liquid waste to prevent spills.[9]
- Do not allow waste to accumulate. Schedule regular pickups with your institution's Environmental Health and Safety (EHS) department.[9]

Step 4: Arranging for Disposal

- Contact EHS: Follow your institution's specific procedures for hazardous waste pickup. This
 typically involves contacting the EHS office to schedule a collection.[9]
- Final Disposal Method: The waste will likely be handled by a licensed hazardous waste disposal facility.[7] The ultimate disposal method for halogenated phenolic compounds is typically high-temperature incineration.[10][13]

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of 2-lodophenol-d4 waste.



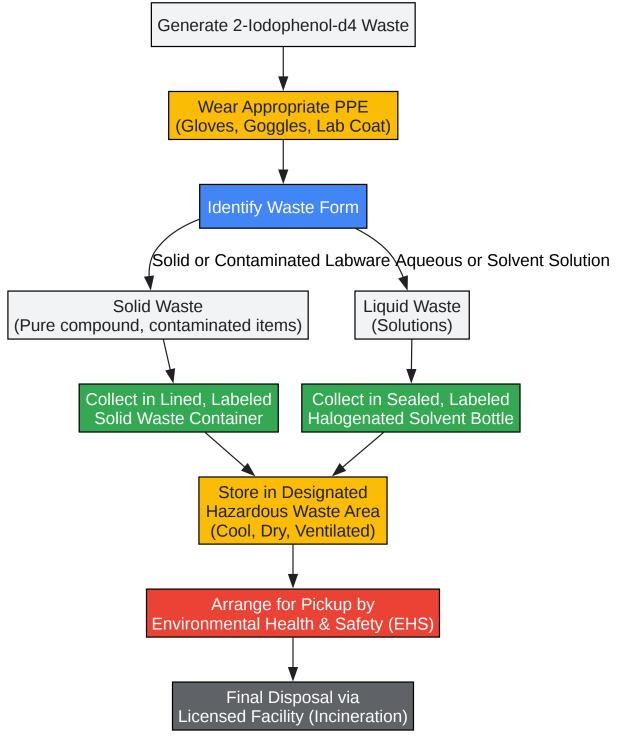


Figure 1. Disposal Workflow for 2-Iodophenol-d4

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Caption: Disposal Workflow for 2-Iodophenol-d4.

Emergency Procedures for Spills

In the event of a spill, prioritize safety and follow these steps.

- Evacuate and Ventilate: Evacuate non-essential personnel from the immediate area and ensure adequate ventilation.[4]
- Control Ignition Sources: If the material is near a flammable solvent, turn off any ignition sources.[11]
- Contain Spill: Use an absorbent material like vermiculite, dry sand, or earth to contain the spill.[8][13]
- · Clean Up:
 - For solid spills, carefully sweep or vacuum the material and place it into a suitable, closed container for disposal.[2][4] Avoid creating dust.[4]
 - For liquid spills, after absorbing, collect the material and place it in a closed, labeled container.[13]
- Decontaminate: Clean the spill area thoroughly.
- Dispose of Waste: All cleanup materials must be disposed of as hazardous waste.[11]
- Report: Report the spill to your supervisor and institution's EHS department.[11]

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